

Technical Guide: 1-(2,3-Dichlorophenyl)-3,3-dimethylurea[1]

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Compound of Interest

Compound Name: 3-(2,3-Dichlorophenyl)-1,1-dimethylurea

CAS No.: 10290-37-6

Cat. No.: B079300

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Executive Summary & Compound Identity

1-(2,3-Dichlorophenyl)-3,3-dimethylurea (also known as 2,3-Diuron or **3-(2,3-dichlorophenyl)-1,1-dimethylurea**) is a positional isomer of the widely used herbicide Diuron. [1] While chemically similar to its 3,4-dichloro analog, the shift of a chlorine atom to the ortho (2-) position introduces significant steric constraints that alter its conformational stability, solubility, and binding affinity to the Photosystem II (PSII) complex.[1]

This guide provides a comprehensive structural analysis, synthesis protocol, and physicochemical characterization of the compound, designed for researchers in agrochemistry and structural biology.

Chemical Identity Table

Parameter	Detail
IUPAC Name	3-(2,3-dichlorophenyl)-1,1-dimethylurea
Common Synonyms	2,3-Diuron; 1-(2,3-dichlorophenyl)-3,3-dimethylurea
CAS Registry Number	10290-37-6
Molecular Formula	C
	H
	Cl
	N
	O
Molecular Weight	233.09 g/mol
Structure Class	Phenylurea Herbicide
Physical State	White crystalline solid

Structural Chemistry & The "Ortho Effect"

The defining feature of this molecule is the substitution pattern on the phenyl ring. Unlike Diuron (3,4-substitution), the 2,3-substitution places a chlorine atom at the ortho position relative to the urea bridge.[\[1\]](#)

Conformational Analysis

In phenylureas, biological activity is often correlated with the planarity of the phenyl ring relative to the urea moiety, which facilitates

-stacking interactions within the Q

binding niche of the D1 protein.

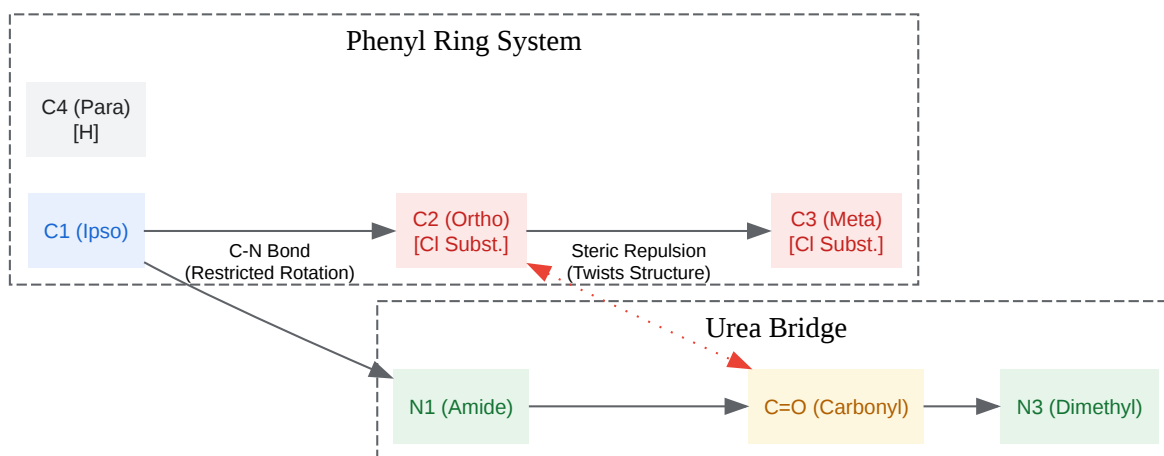
- Diuron (3,4-Cl): The molecule adopts a near-planar conformation, maximizing resonance delocalization between the phenyl ring and the urea nitrogen lone pair.[\[1\]](#)

- 2,3-Isomer (Ortho-Cl): The chlorine atom at the C2 position creates significant steric hindrance with the carbonyl oxygen (or the amide hydrogen, depending on rotameric state). [1] This forces the phenyl ring to twist out of the urea plane (torsion angle).

Impact: This "ortho effect" typically reduces the herbicidal potency compared to the 3,4-isomer by destabilizing the optimal binding conformation, though it may increase lipophilicity and alter metabolic stability against ring hydroxylation.

Structural Diagram (DOT Visualization)

The following diagram illustrates the steric clash and electronic connectivity.



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Figure 1: Structural connectivity highlighting the steric repulsion between the ortho-chlorine (C2) and the carbonyl group, driving non-planarity.[1]

Synthesis Protocol

The synthesis of 1-(2,3-dichlorophenyl)-3,3-dimethylurea follows a standard nucleophilic addition pathway involving an isocyanate intermediate.[1] This protocol is designed for high

purity to avoid contamination with isomeric byproducts.

Reaction Scheme

Precursor: 2,3-Dichloroaniline (CAS 608-27-5) Reagents: Triphosgene (solid phosgene equivalent), Dimethylamine, Triethylamine (base).[\[1\]](#)

Step-by-Step Methodology

Step 1: Formation of 2,3-Dichlorophenyl Isocyanate

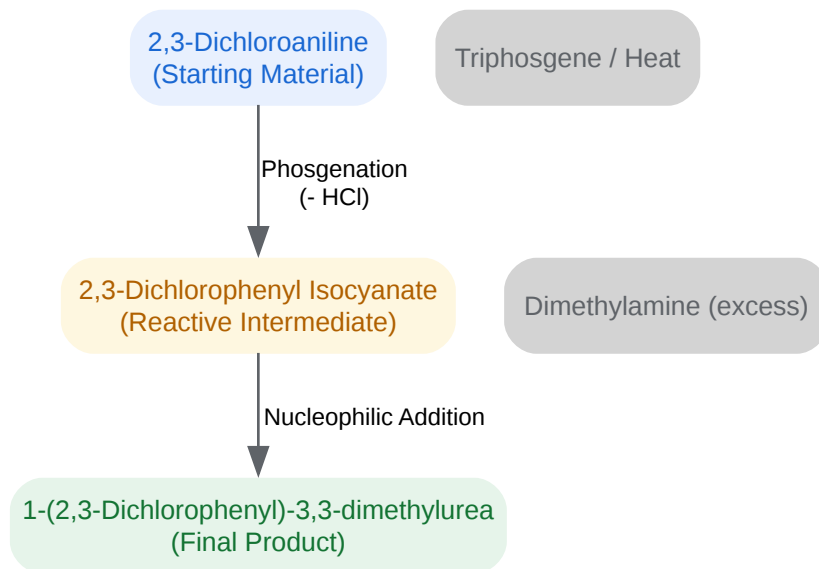
- Setup: Equip a 250 mL 3-neck round-bottom flask with a reflux condenser, dropping funnel, and nitrogen inlet.
- Dissolution: Dissolve 2,3-dichloroaniline (10.0 g, 61.7 mmol) in dry ethyl acetate (100 mL).
- Phosgenation: Cool to 0°C. Add Triphosgene (6.1 g, 20.6 mmol) dissolved in ethyl acetate dropwise.
- Reflux: Heat the mixture to reflux (77°C) for 3 hours until HCl evolution ceases.
- Isolation: Evaporate the solvent under reduced pressure to obtain the crude isocyanate as an oil. Caution: Isocyanates are potent sensitizers.[\[1\]](#)

Step 2: Urea Formation[\[1\]](#)

- Coupling: Re-dissolve the crude isocyanate in anhydrous dichloromethane (DCM, 50 mL).
- Addition: Cool to 0°C. Add a solution of Dimethylamine (2.0 M in THF, 35 mL, 70 mmol) dropwise over 20 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 2 hours.
- Workup: Wash the organic layer with 1M HCl (2 x 50 mL) to remove unreacted amine, followed by saturated NaHCO₃ and brine.
- Purification: Dry over MgSO₄

, filter, and concentrate. Recrystallize from ethanol/water (4:1) to yield white needles.[1]

Synthesis Logic Flow



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Figure 2: Synthetic pathway from aniline precursor via isocyanate intermediate.[1]

Analytical Characterization

To validate the identity of the synthesized compound, compare experimental data against these predicted spectral parameters.

Nuclear Magnetic Resonance (NMR)

Nucleus	Shift (ppm)	Multiplicity	Assignment	Notes
H (DMSO-d ₆)	8.25	Singlet (br)	NH-CO	Shifted downfield due to ortho-Cl H-bonding
7.90	Doublet	Ar-H (C6)	Deshielded by urea group	
7.45	Doublet	Ar-H (C4)		
7.30	Triplet	Ar-H (C5)		
2.95	Singlet (6H)	N(CH ₃) ₂	Characteristic dimethylurea signal	

Mass Spectrometry (EI-MS)[1]

- Molecular Ion (M⁺): m/z 232/234/236 (Characteristic Cl isotope pattern 9:6:1).[1]
- Base Peak: m/z 72 [CON(CH₃)₂]⁺ (Dimethylcarbamoyl cation).[1]
- Fragment: m/z 160/162 [C₁₀H₈ClNH]⁺

(Dichlorophenylamine fragment).[1]

Biological Context & Mechanism

While less potent than Diuron, the 2,3-isomer serves as a critical probe for understanding the steric tolerance of the Q

binding pocket in the D1 protein of Photosystem II.

Mode of Action

- Target: D1 protein (PsbA) in the thylakoid membrane.[1]

- Binding Site: The Q

niche.

- Mechanism: Competitive inhibition. The urea group mimics the plastoquinone structure, displacing the native electron acceptor.

- Effect: Blocks electron transport from Q

to Q

, halting photosynthesis and causing oxidative stress via triplet chlorophyll formation.

SAR Comparison (Diuron vs. 2,3-Isomer)

Feature	Diuron (3,4-Cl)	2,3-Isomer	Impact on Activity
Sterics	Planar	Twisted (Ortho-Cl)	2,3-isomer has lower binding affinity.[1]
Lipophilicity	High	High	Similar uptake/translocation.
Metabolism	N-demethylation	N-demethylation	Ortho-Cl may block ring hydroxylation at C2.[1]

References

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